

Application Note: Precision Quantification of DEHA by Isotope Dilution GC-MS

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl)adipate-13C6*

Cat. No.: *B1159371*

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Introduction & Principle

Bis(2-ethylhexyl)adipate (DEHA) is a widely used lipophilic plasticizer. Accurate quantification is challenging due to its ubiquitous presence in laboratory environments (background contamination) and significant matrix effects in extraction.[1]

This protocol utilizes Isotope Dilution Mass Spectrometry (IDMS), the gold standard for quantification.[1] By spiking samples with a stable isotope-labeled analog (DEHA-13C6) prior to extraction, the internal standard (IS) compensates for:

- Extraction Losses: The IS and native analyte behave identically during partitioning.[1]
- Matrix Effects: Co-eluting matrix components suppress/enhance ionization of both Native and IS equally.[1]
- Injection Variability: Ratiometric quantification eliminates errors from injection volume fluctuations.[1]

Critical Technical Insight: The "Labeling Trap"

DEHA (

) fragments extensively in Electron Ionization (EI).[1] The most abundant ions for native DEHA are typically m/z 129 (2-ethylhexyl oxy-fragment) and m/z 57 (butyl fragment).

- The Trap: Commercial DEHA-13C6 is often labeled on the adipate core (6 carbons).[1]
- The Consequence: If you monitor the standard base peak (m/z 129), you are monitoring the unlabeled side chain.[1] The IS will appear identical to the native analyte in this channel.[1]
- The Solution: You must select a quantification ion that retains the adipate backbone, such as m/z 241 (), which shifts to m/z 247 in the IS.

Materials & Safety

Reagents

- Native Standard: Bis(2-ethylhexyl)adipate (CAS: 103-23-1), >99% purity.
- Internal Standard: **Bis(2-ethylhexyl)adipate-13C6** (Adipate-13C6), >99% isotopic purity.
- Solvents: Nonane (for stock stability), Acetone or Isooctane (for working solutions). Note: Avoid plastic-stored solvents to prevent DEHA contamination.[1]

Safety & Handling

- DEHA: Low acute toxicity, but a suspected endocrine disruptor.[1] Handle in a fume hood.
- Glassware:MANDATORY. Use baked glassware (400°C for 4h) or solvent-rinsed glass. Strictly avoid plastic pipette tips or tubes during final analysis steps.[1]

Experimental Protocol

Phase 1: Ion Verification (The Self-Validating Step)

Before running samples, you must empirically validate the isotopic shift.[1]

- Prepare two vials:
 - Vial A: 1 µg/mL Native DEHA in Isooctane.[1]
 - Vial B: 1 µg/mL DEHA-13C6 in Isooctane.[1]

- Run GC-MS Scan (50-500 amu).
- Overlay Spectra:
 - Identify the molecular ion (weak, ~370) and the mono-ester fragment (~241).[1]
 - Confirm: Native m/z 241
IS m/z 247.
 - Check: Does Native m/z 129 shift? (Likely not if core-labeled).
 - Decision: Select the most intense ion pair that shows a clear +6 Da shift.[1]

Phase 2: Standard Preparation

Stock Solutions:

- Native Stock (S1): 1.0 mg/mL DEHA in Nonane.[1]
- IS Stock (IS1): 100 µg/mL DEHA-13C6 in Nonane (Commercial ampoule).

Working Internal Standard (WIS):

- Dilute IS1 to 500 ng/mL in Isooctane. This volume will be added to every calibration standard and sample.

Calibration Standards (Ratio Method): Prepare a 6-point curve. Add 50 µL of WIS to each vial, then add Native DEHA to achieve the target ratios.

Cal Point	Native Conc.[1] (ng/mL)	IS Conc. (ng/mL)	Ratio (Native/IS)
Cal 1	10	500	0.02
Cal 2	50	500	0.10
Cal 3	100	500	0.20
Cal 4	250	500	0.50
Cal 5	500	500	1.00
Cal 6	1000	500	2.00

Phase 3: GC-MS Analysis Parameters

- System: GC (Agilent 7890 or equiv) coupled to Single Quad MS (5977 or equiv).
- Column: DB-5ms UI or HP-5ms (30m x 0.25mm x 0.25 μ m).[1]
- Inlet: Splitless mode, 280°C.
- Carrier Gas: Helium, 1.0 mL/min constant flow.
- Oven Program:
 - Initial: 100°C (hold 1 min).
 - Ramp: 20°C/min to 300°C.[1]
 - Final: 300°C (hold 5 min).
- MS Source: 230°C (EI mode, 70 eV).
- Acquisition: SIM (Selected Ion Monitoring) Mode.

SIM Table (Optimized for Core-Labeled IS):

Compound	Quant Ion (m/z)	Qualifier 1 (m/z)	Qualifier 2 (m/z)	Dwell Time
DEHA (Native)	241.2	129.1	370.3	50 ms
DEHA-13C6 (IS)	247.2	129.1*	376.3	50 ms

*Note: m/z 129 is monitored in the IS channel only to confirm it does NOT shift, verifying the label position.

Data Processing & Calculation

Do not use external standard calibration. Use the Response Factor (RF) method.

1. Calculate RF for each level:

2. Linearity Check: Plot

vs.

• Requirement:

.[\[1\]](#)

• Calculate Mean RF (

) and %RSD (Relative Standard Deviation). %RSD should be < 15%.[\[1\]](#)

3. Sample Quantification:

Quality Assurance (Self-Validation)

• Blank Check (Crucial): Run a solvent blank before the curve.[\[1\]](#) DEHA is a common contaminant in septa and O-rings.[\[1\]](#) If Native DEHA signal > 5% of LOQ, replace inlet liners and septa.[\[1\]](#)

• Isotopic Contribution (Cross-Talk):

- Native

IS: Inject high conc. Native (1000 ng/mL) without IS. Check signal at m/z 247. It should be < 0.5% of the IS response.[1]

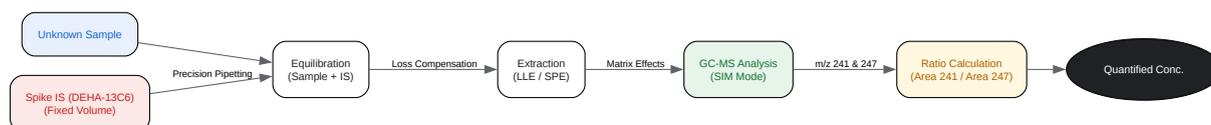
- IS

Native: Inject pure IS. Check signal at m/z 241.[1] It should be negligible.

Visualization of Workflows

Figure 1: Isotope Dilution Workflow

This diagram illustrates the critical point where the Internal Standard is introduced to cancel out error sources.

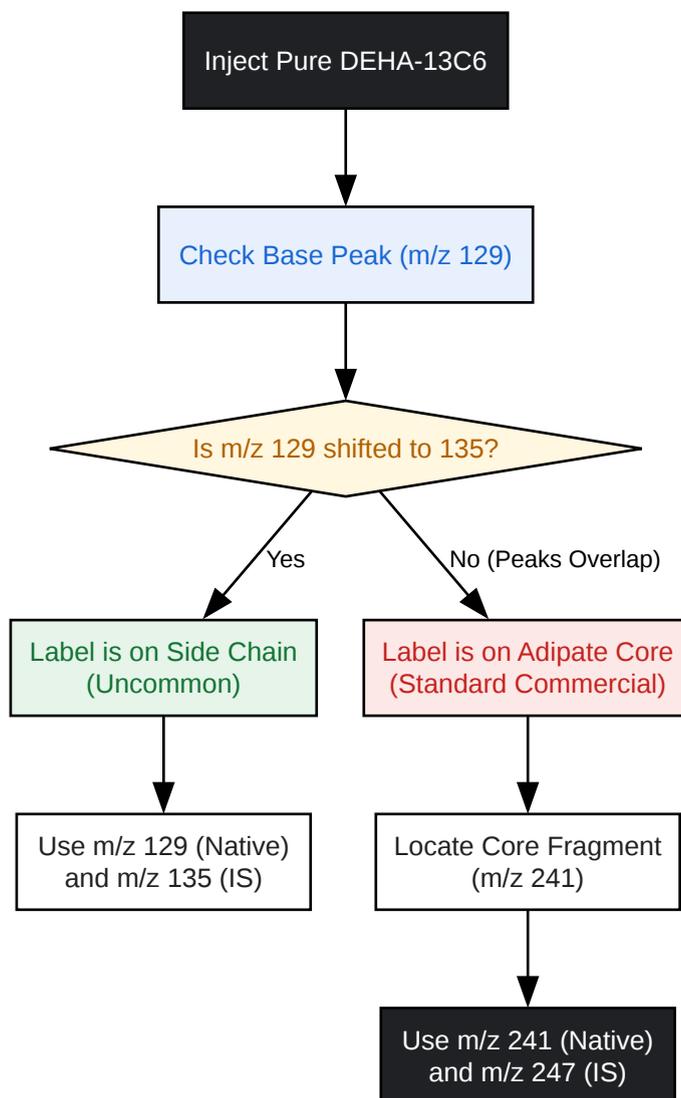


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Caption: Step-by-step IDMS workflow ensuring that extraction losses and matrix effects (which affect Sample and IS equally) are nullified by the ratiometric calculation.

Figure 2: Logic for Ion Selection

This decision tree guides the user to avoid the "Labeling Trap" described in the introduction.



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Caption: Logic flow for selecting the correct quantification ion. Most commercial DEHA-13C6 standards require monitoring m/z 247 rather than the base peak.[1]

References

- U.S. Environmental Protection Agency. (1995).[1] Method 525.2: Determination of Organic Compounds in Drinking Water by Liquid-Solid Extraction and Capillary Column Gas Chromatography/Mass Spectrometry.[1] Revision 2.0.
- National Institute of Standards and Technology (NIST). (2023).[1] Mass Spectrum of Bis(2-ethylhexyl) adipate.[1][2][3][4][5] NIST Chemistry WebBook, SRD 69.[1]

- Cambridge Isotope Laboratories. (2023).[1] Product Data: Bis(2-ethylhexyl)adipate (adipate-13C6).
- World Health Organization (WHO). (2003).[1] Di(2-ethylhexyl)adipate in Drinking-water: Background document for development of WHO Guidelines for Drinking-water Quality.[1]

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Sources

- [1. youtube.com \[youtube.com\]](https://www.youtube.com)
- [2. gcms.cz \[gcms.cz\]](https://www.gcms.cz)
- [3. Bis\(2-ethylhexyl\) adipate | C22H42O4 | CID 7641 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [5. Bis\(2-ethylhexyl\) adipate\(103-23-1\) MS spectrum \[chemicalbook.com\]](https://www.chemicalbook.com)
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